

An In-depth Technical Guide on Cobalt(II) Nitrate Hexahydrate

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Compound of Interest

Compound Name: Cobalt(II) nitrate hexahydrate

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This technical guide provides a comprehensive overview of the fundamental physicochemical properties of **cobalt(II) nitrate hexahydrate**, a compound of significant interest in various research and development applications.

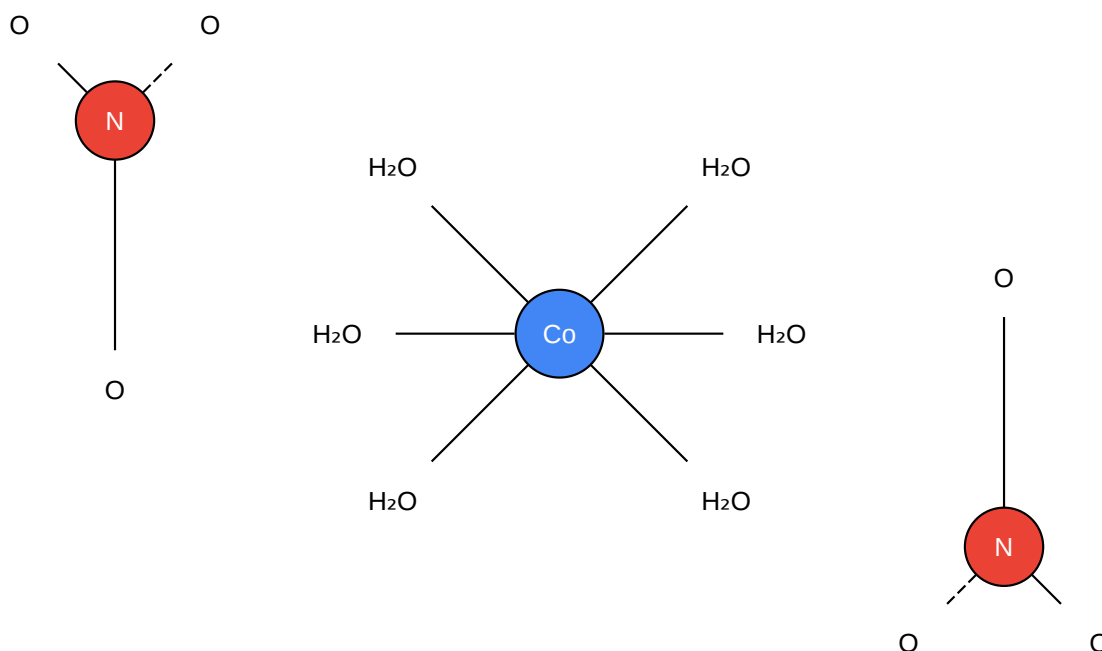
Physicochemical Data Summary

The essential quantitative data for **cobalt(II) nitrate hexahydrate** are summarized in the table below for ease of reference and comparison.

Parameter	Value	Reference
Chemical Formula	$\text{Co}(\text{NO}_3)_2 \cdot 6\text{H}_2\text{O}$	[1][2]
Molecular Weight	291.03 g/mol	[2]
Appearance	Red to very dark red crystals	
Density	1.88 g/cm ³	
Melting Point	57 °C	
Solubility in Water	2170 g/L	

Chemical Structure and Formula

Cobalt(II) nitrate hexahydrate is an inorganic compound and a cobalt(II) salt.[1] The most prevalent form is the hexahydrate, which is a red-brown deliquescent salt soluble in water and other polar solvents.[1] The chemical formula is $\text{Co}(\text{NO}_3)_2 \cdot 6\text{H}_2\text{O}$. [1][2] The structure of the hexahydrate is more accurately described as hexaaquacobalt(II) nitrate, $[\text{Co}(\text{OH}_2)_6][\text{NO}_3]_2$, consisting of discrete $[\text{Co}(\text{OH}_2)_6]^{2+}$ and $[\text{NO}_3]^-$ ions.[1]



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Caption: Chemical structure of **Cobalt(II) nitrate hexahydrate**.

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References

- 1. Cobalt(II) nitrate - Wikipedia [en.wikipedia.org]
- 2. chemimpex.com [chemimpex.com]
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